

4-[2-(Trifluoromethyl)phenoxy]piperidine

chemical properties and structure

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Compound of Interest

Compound Name:	4-[2-(Trifluoromethyl)phenoxy]piperidin e
Cat. No.:	B1309742

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Technical Guide: 4-[2-(Trifluoromethyl)phenoxy]piperidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

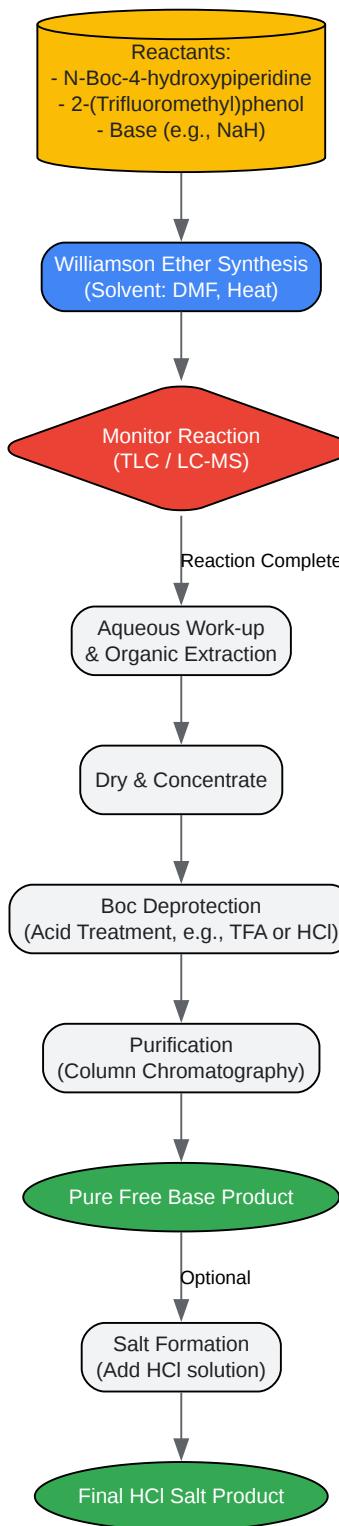
This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **4-[2-(trifluoromethyl)phenoxy]piperidine**. This compound serves as a valuable building block in medicinal chemistry and agrochemical research, primarily due to the unique characteristics imparted by its trifluoromethyl group and piperidine scaffold. The trifluoromethyl group enhances chemical stability and lipophilicity, which can improve a molecule's ability to penetrate biological membranes.^[1] This document consolidates key data on its physical and chemical properties, structural identifiers, and discusses its role as a synthetic intermediate for bioactive molecules. A generalized experimental workflow for its synthesis and characterization is also presented.

Chemical Structure and Identification

4-[2-(Trifluoromethyl)phenoxy]piperidine is a heterocyclic compound featuring a central piperidine ring. A phenoxy group, substituted at the ortho-position with a trifluoromethyl (CF₃)

moiety, is connected to the piperidine ring at the 4-position via an ether linkage. This specific arrangement of functional groups is crucial for its utility in the synthesis of novel therapeutic agents and other specialized chemicals.[1]

The hydrochloride salt, **4-[2-(Trifluoromethyl)phenoxy]piperidine** Hydrochloride, is also a common form of this compound, offering altered solubility and handling properties.[1]

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References

- 1. chemimpex.com [chemimpex.com]
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